

Application Note: Quantitative Analysis of Carboplatin in Pharmaceutical Formulations

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Compound of Interest

Compound Name: Carbaldrate

CAS No.: 41342-54-5

Cat. No.: B12735099

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Introduction

Carboplatin is a second-generation platinum-containing anti-cancer drug used in the treatment of various malignancies, including ovarian, lung, and head and neck cancers.[1] Accurate quantification of carboplatin in pharmaceutical formulations is crucial for ensuring dosage accuracy, stability, and overall product quality. This application note provides detailed protocols for the quantitative analysis of carboplatin in pharmaceutical dosage forms using High-Performance Liquid Chromatography (HPLC) with UV detection and UV-Visible Spectrophotometry. These methods are widely used in quality control laboratories for routine analysis.[2][3]

Methods for Quantification

Two primary methods for the quantification of carboplatin are detailed below:

- High-Performance Liquid Chromatography (HPLC) with UV Detection: A stability-indicating method that can separate carboplatin from its degradation products, making it suitable for both assay and stability studies.[4][5]

- UV-Visible Spectrophotometry: A simpler and more economical method suitable for the routine quality control analysis of carboplatin in bulk and pharmaceutical formulations.[1][2]

Method 1: High-Performance Liquid Chromatography (HPLC) with UV Detection

This reverse-phase HPLC (RP-HPLC) method provides a sensitive and specific assay for carboplatin.[4]

Experimental Protocol

1. Instrumentation and Chromatographic Conditions:

- HPLC System: An isocratic HPLC system with a UV detector.
- Column: Inertsil amino, 250 mm × 4.6 mm i.d., 5 µm particle size.[4]
- Mobile Phase: A mixture of acetonitrile and water.[4] The exact ratio should be optimized to achieve a suitable retention time and peak shape. A common starting point is a 50:50 (v/v) mixture.
- Flow Rate: 2.0 mL/min.[4]
- Detection Wavelength: 230 nm.[4][6]
- Injection Volume: 20 µL.[4]
- Column Temperature: Ambient.[4]

2. Reagent and Sample Preparation:

- Reagents: Acetonitrile (HPLC grade), Water (HPLC grade), Carboplatin reference standard.[4]
- Standard Stock Solution (1 mg/mL): Accurately weigh about 50 mg of carboplatin reference standard and transfer it to a 50 mL volumetric flask. Add approximately 25 mL of water and sonicate for 5 minutes to dissolve. Make up the volume to the mark with water.[4]

- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with water to achieve concentrations within the expected linear range (e.g., 10-150 µg/mL).
- **Sample Solution (from injection):** For a carboplatin injection with a concentration of 10 mg/mL, accurately pipette 5 mL of the injection into a 50 mL volumetric flask. Add 25 mL of water, mix well, and then make up the volume to the mark with water to get a final concentration of 1 mg/mL.^[4] Further dilutions may be necessary to bring the concentration within the calibration range.
- **Blank Solution:** Use water as the blank.^[4]

3. Analysis Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the blank solution to ensure no interfering peaks are present.
- Inject the working standard solutions in triplicate to establish a calibration curve.
- Inject the sample solution in triplicate.
- Record the peak area responses for all injections.

4. Data Analysis:

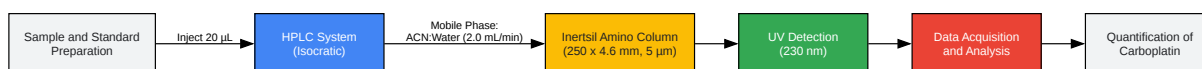
- Construct a calibration curve by plotting the mean peak area of the standard solutions against their corresponding concentrations.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.999 is generally considered acceptable.^[7]
- Calculate the concentration of carboplatin in the sample solution using the regression equation.
- Determine the final amount of carboplatin in the pharmaceutical formulation, accounting for any dilution factors.

Quantitative Data Summary

The following table summarizes the validation parameters for a typical HPLC method for carboplatin quantification.

Parameter	Result
Linearity Range	0.1 - 1.5 mg/mL[7]
Correlation Coefficient (R^2)	> 0.999[7][8]
Accuracy (% Recovery)	98.03 - 101.37%[7]
Precision (%RSD)	< 2%[9]
Limit of Detection (LOD)	0.69 µg/mL[8]
Limit of Quantification (LOQ)	2.1 µg/mL[8]

Experimental Workflow: HPLC Analysis



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Caption: Workflow for the quantification of carboplatin using RP-HPLC.

Method 2: UV-Visible Spectrophotometry

This method is based on the measurement of the absorbance of carboplatin at its wavelength of maximum absorption (λ_{max}).[2]

Experimental Protocol

1. Instrumentation:

- Spectrophotometer: A double beam UV-Visible spectrophotometer with a pair of 10 mm matched quartz cells.[2]

2. Reagent and Sample Preparation:

- Reagents: Distilled water, Carboplatin reference standard.[2]
- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of carboplatin and dissolve it in a 10 mL volumetric flask with distilled water.[2]
- Working Standard Solution (100 µg/mL): Pipette 1 mL of the stock solution into a 10 mL volumetric flask and make up the volume with distilled water.[2]
- Calibration Standards: Prepare a series of calibration standards in the range of 20-180 µg/mL by appropriate dilutions of the working standard solution with distilled water.[2]
- Sample Solution: Prepare a sample solution from the pharmaceutical formulation to have a final concentration within the calibration range using distilled water as the diluent.

3. Analysis Procedure:

- Scan the working standard solution (e.g., 10 µg/mL) from 200-400 nm to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for carboplatin is typically around 230 nm.[2]
- Set the spectrophotometer to the determined λ_{max} .
- Use distilled water as the blank to zero the instrument.
- Measure the absorbance of each calibration standard and the sample solution.

4. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the standard solutions against their concentrations.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient (R^2).
- Calculate the concentration of carboplatin in the sample solution using the regression equation.

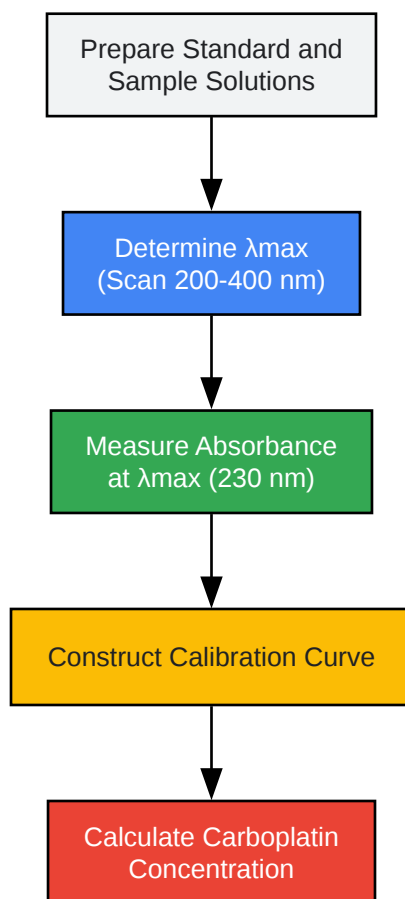
- Determine the final amount of carboplatin in the pharmaceutical formulation, accounting for any dilution factors.

Quantitative Data Summary

The following table summarizes the validation parameters for a typical UV spectrophotometric method for carboplatin quantification.

Parameter	Result (Method A: 0.1N HCl)	Result (Method B: Acetate Buffer pH 4.5)
λ_{max}	230 nm	230 nm[2]
Linearity Range	20 - 180 $\mu\text{g/mL}$ [2]	20 - 180 $\mu\text{g/mL}$ [2]
Correlation Coefficient (R^2)	> 0.999	> 0.999[1]
Accuracy (% Recovery)	99.2 - 99.6%[2]	99.4 - 100.6%[2]
Limit of Detection (LOD)	3.3 $\mu\text{g/mL}$ [2]	3.3 $\mu\text{g/mL}$ [2]
Limit of Quantification (LOQ)	10 $\mu\text{g/mL}$ [2]	10 $\mu\text{g/mL}$ [2]

Experimental Workflow: UV-Vis Spectrophotometry



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Caption: Workflow for carboplatin quantification by UV-Vis Spectrophotometry.

Conclusion

Both the HPLC-UV and UV-Visible Spectrophotometry methods are suitable for the quantification of carboplatin in pharmaceutical formulations. The choice of method depends on the specific requirements of the analysis. The HPLC method is preferred for stability studies due to its ability to separate the parent drug from degradation products.[4][5] The UV spectrophotometric method offers a simpler, faster, and more cost-effective alternative for routine quality control assays.[1][2] Both methods, when properly validated, provide accurate and reliable results.

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